

In-depth Technical Guide: 5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one

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Compound of Interest

Compound Name: 5'-Bromospiro[cyclohexane-1,3'-indolin]-2'-one

CAS No.: 304468-42-6

Cat. No.: B1279457

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For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract

5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one is a spiro-fused heterocyclic compound belonging to the indolinone class. While the broader family of spiro-indolinones has garnered significant interest in medicinal chemistry for their diverse biological activities, a comprehensive review of the scientific literature reveals a notable absence of dedicated research on this specific molecule. This guide addresses the current knowledge gap by summarizing the available information, which is primarily limited to its chemical identity and commercial availability, and contextualizes its potential within the broader landscape of related spiro-indolinone research. Due to the lack of published studies, this document cannot provide quantitative biological data, detailed experimental protocols, or established signaling pathways directly associated with 5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one. Instead, it will draw upon research into analogous structures to provide a prospective outlook.

Chemical Identity and Properties

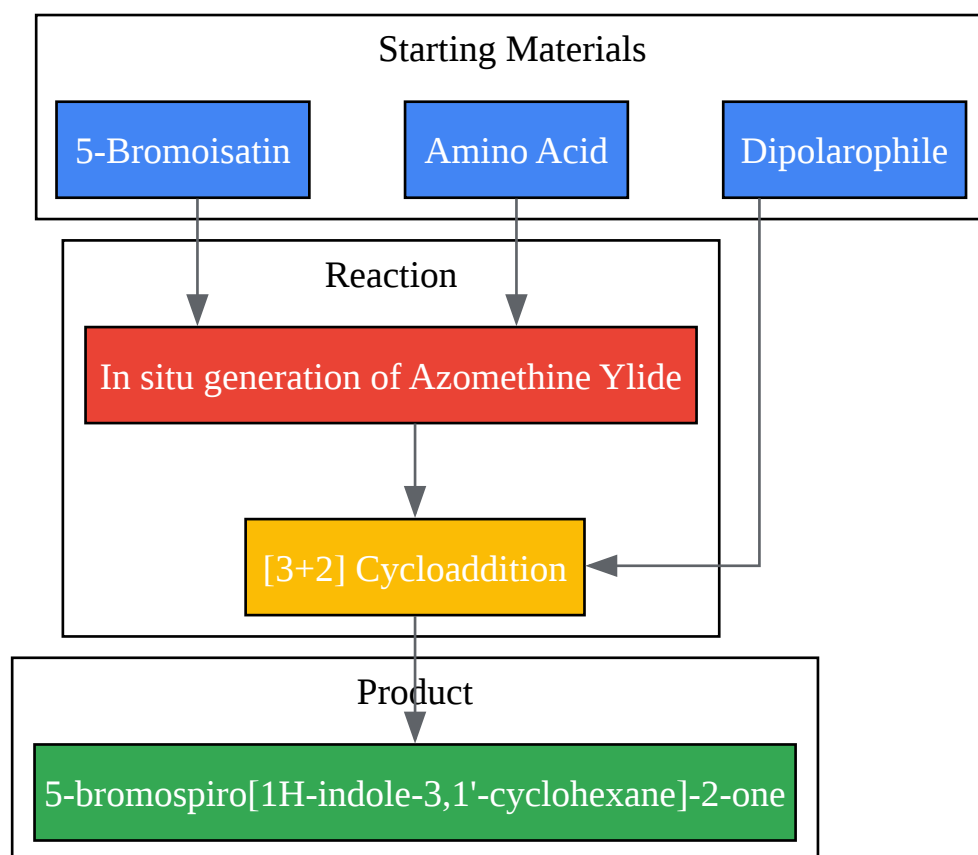
5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one is characterized by an indolinone core fused to a cyclohexane ring at the C3 position via a spirocyclic junction, with a bromine atom substituted at the 5-position of the indole ring.

Property	Value	Source
IUPAC Name	5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one	-
CAS Number	304468-42-6	[1]
Molecular Formula	C ₁₃ H ₁₄ BrNO	[1]
Molecular Weight	280.16 g/mol	-
Appearance	White powder (typical)	[2]
Purity	Commonly available at ≥98%	[1]

Synthesis

While a specific, detailed experimental protocol for the synthesis of 5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one is not available in the peer-reviewed literature, the general synthesis of spiro-oxindole derivatives is well-documented. A plausible synthetic approach could involve a multi-component reaction, a common strategy for generating molecular diversity in drug discovery. For instance, a potential pathway could be a [3+2] cycloaddition reaction between an azomethine ylide, generated in situ from 5-bromoisatin and an amino acid, and a suitable dipolarophile.

A generalized workflow for such a synthesis is depicted below. Please note this is a hypothetical pathway and would require experimental validation.



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Caption: Hypothetical synthetic workflow for 5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one.

Potential Biological Activity: An Extrapolation from Related Compounds

The spiro-oxindole scaffold is recognized as a "privileged structure" in medicinal chemistry due to its recurrence in a multitude of biologically active compounds. Research on structurally similar molecules suggests that 5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one could exhibit a range of pharmacological activities.

Anticancer Potential

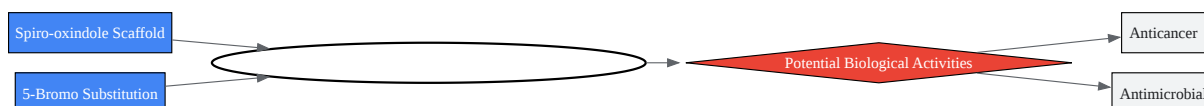
Numerous spiro-indolinone derivatives have been investigated for their anticancer properties. For example, some compounds have shown inhibitory activity against the MDM2-p53 protein-

protein interaction, a critical pathway in cancer development. While no specific data exists for the title compound, the general structural motif is promising for this therapeutic area.

Antimicrobial Activity

The indole nucleus is a common feature in many antimicrobial agents. The incorporation of a spirocyclic system and a halogen atom, such as bromine, could potentially enhance antimicrobial efficacy. Studies on other bromo-substituted indole derivatives have demonstrated potent activity against various bacterial strains.

The logical relationship for exploring the potential of this compound is outlined below.



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Caption: Logical framework for investigating the biological potential of the target molecule.

Future Directions and Research Opportunities

The absence of dedicated research on 5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one presents a clear opportunity for novel investigations. Key areas for future research include:

- Development and optimization of a synthetic protocol.
- In vitro screening against a panel of cancer cell lines.
- Evaluation of antimicrobial activity against pathogenic bacteria and fungi.
- Investigation of its mechanism of action through target identification studies.
- Exploration of its pharmacokinetic and pharmacodynamic properties.

Conclusion

5-bromospiro[1H-indole-3,1'-cyclohexane]-2-one remains an understudied molecule within the promising class of spiro-indolinones. While its commercial availability suggests potential utility as a building block in synthetic chemistry, its biological profile is currently undefined. Based on the activities of structurally related compounds, it represents a valid candidate for screening in anticancer and antimicrobial drug discovery programs. Further research is imperative to elucidate the therapeutic potential of this compound.

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References

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